Reporting Research Outputs on the BIMA Platform: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide on how to report research outputs on the BIMA (Basis Informasi Penelitian dan Pengabdian kepada Masyarakat) platform, the designated system for managing research and community service programs under the Indonesian Ministry of Education, Culture, Research, and Technology (Kemdikbudristek). Adherence to these protocols is essential for ensuring compliance and successful evaluation of research projects.
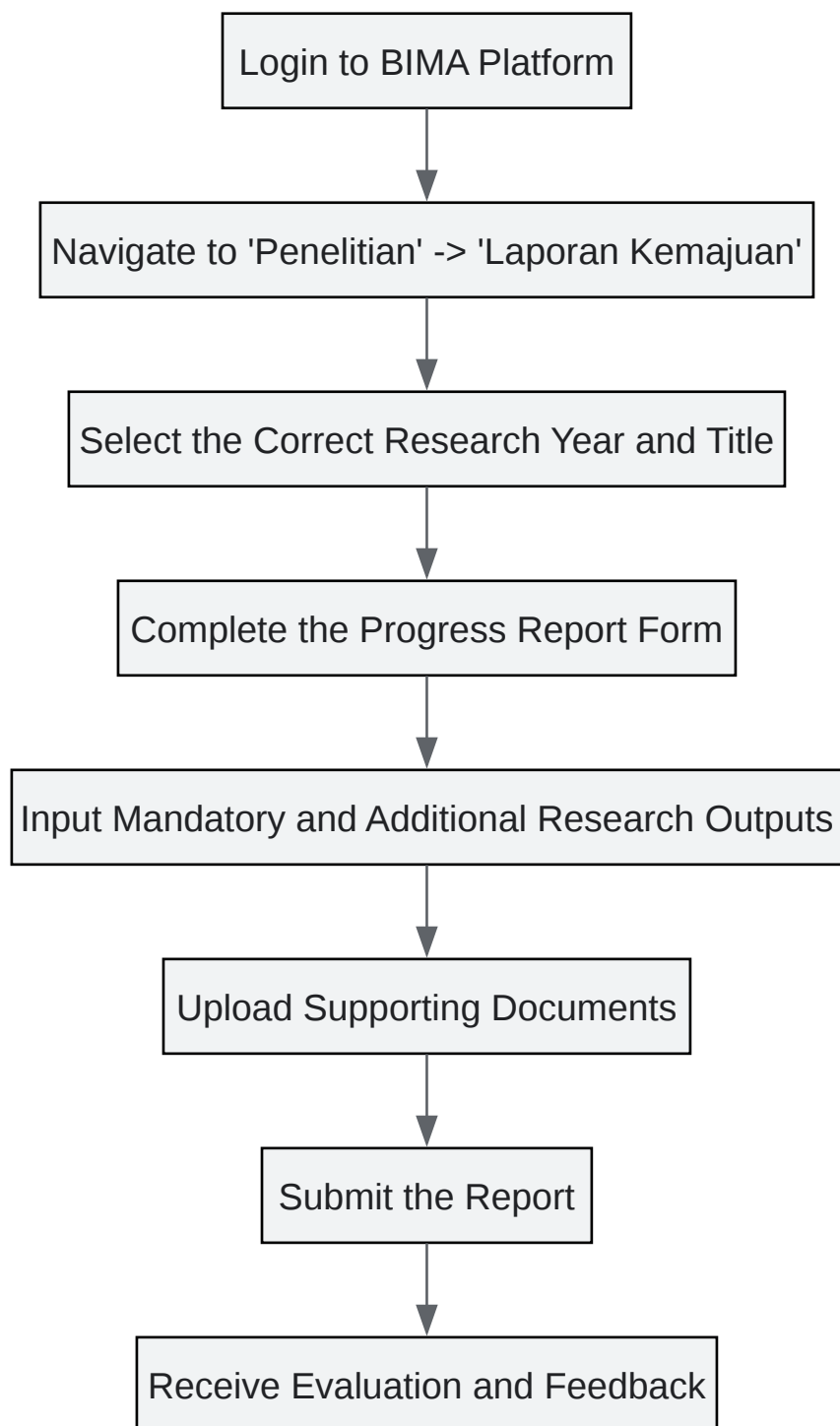
Overview of Research Output Reporting on BIMA

The BIMA platform is the mandatory portal for all stages of the research grant lifecycle, from proposal submission to the reporting of final outcomes.[1] Reporting is typically conducted through progress reports ("Laporan Kemajuan") and a final report, which detail the achievements and outputs of the research.[2][3] The system requires researchers to log in using their registered credentials to access the reporting features.[4]

A critical component of reporting is the documentation of research outputs ("luaran"), which are categorized as either mandatory ("wajib") or additional ("tambahan").[2] These outputs serve as the primary indicators of a project's success and are subject to evaluation.

General Workflow for Reporting Research Outputs

The process of reporting research outputs on the BIMA platform follows a structured workflow. Researchers must complete each step to ensure their progress and achievements are accurately recorded and evaluated.

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┌─────────────────────────────┐
│    Login to BIMA Platform   │
└─────────────────────────────┘
              │
              ▼
┌───────────────────────────────────────┐
│ Navigate to 'Penelitian' -> 'Laporan   │
│              Kemajuan'                  │
└───────────────────────────────────────┘
              │
              ▼
┌───────────────────────────────────────┐
│  Select the Correct Research Year and  │
│                 Title                   │
└───────────────────────────────────────┘
              │
              ▼
┌───────────────────────────────────────┐
│    Complete the Progress Report Form    │
└───────────────────────────────────────┘
              │
              ▼
┌───────────────────────────────────────┐
│ Input Mandatory and Additional Research │
│                Outputs                  │
└───────────────────────────────────────┘
              │
              ▼
┌───────────────────────────────────────┐
│      Upload Supporting Documents        │
└───────────────────────────────────────┘
              │
              ▼
┌───────────────────────────────────────┐
│           Submit the Report             │
└───────────────────────────────────────┘
              │
              ▼
┌───────────────────────────────────────┐
│      Receive Evaluation and Feedback    │
└───────────────────────────────────────┘
```

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Caption: General workflow for submitting a progress report on the BIMA platform.

Detailed Protocols for Reporting

Accessing the Reporting Module

- Navigate to the BIMA portal: bima.kemdikbud.go.id.[4]

- Log in using your registered username and password.

- From the main dashboard, select the "Penelitian" (Research) menu, followed by the "Laporan Kemajuan" (Progress Report) submenu.[2][3]

- A list of your research projects will be displayed. Select the appropriate "Tahun Pelaksanaan" (Year of Implementation) and click the pencil icon to begin reporting for the specific project. [2][3]

Completing the Progress Report Form

The progress report form requires a summary of the research conducted. The following table outlines the key sections to be completed.

Section	Description	Data Input Format
Ringkasan	A concise summary of the research progress.	Text Field
Kata Kunci	Relevant keywords for the research.	Text Field
Substansi Laporan	A detailed report of the research implementation. A template for this section must be downloaded from the BIMA system, completed, and then uploaded as a PDF.[2][3]	PDF Upload

Reporting Research Outputs ("Luaran")

 Tech Support

This is a critical section where all research outputs are documented. The BIMA platform distinguishes between mandatory and additional outputs.

Experimental Protocol: Uploading a Publication as a Research Output

- In the "Laporan Kemajuan" section, navigate to the "Luaran Wajib" (Mandatory Output) or "Luaran Tambahan" (Additional Output) tab.[2]

- Click the pencil icon corresponding to the specific output you are reporting (e.g., "Publikasi di jurnal internasional bereputasi").

- A form will appear to input the details of the publication.

- Fill in all required fields, including the journal name, publication title, author names, publication year, and the URL to the publication.

- Upload a PDF copy of the published article as a supporting document.

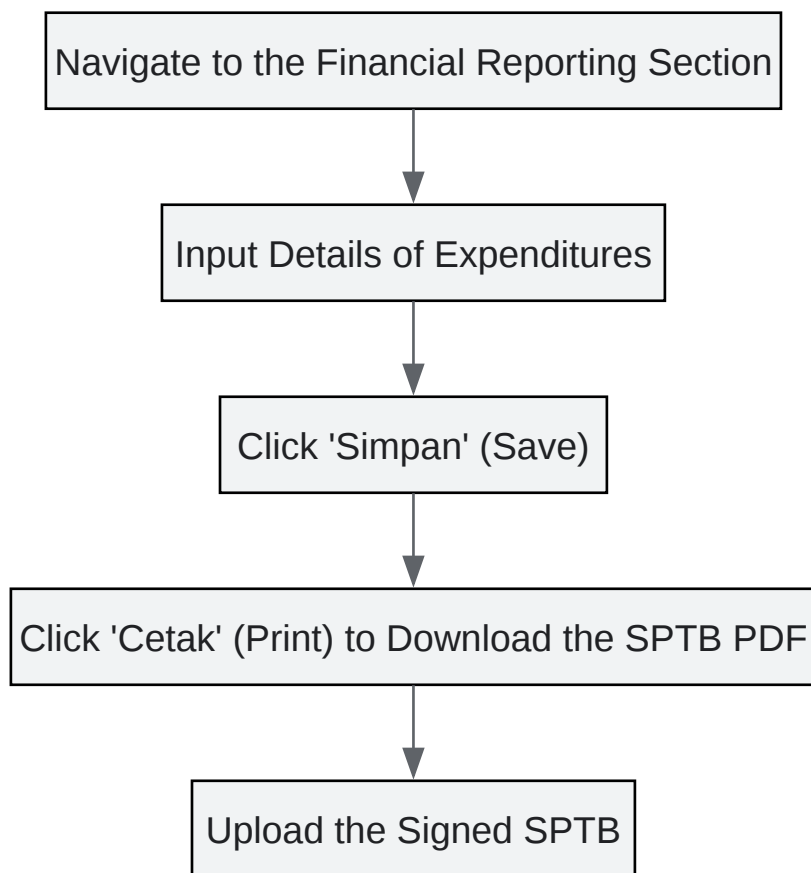- Click "Simpan Perubahan" (Save Changes) to record the output.

The following table summarizes common research outputs and the required information for reporting on BIMA.

Output Category	Specific Output Example	Required Information	Supporting Documents
Publikasi Ilmiah	International Journal Publication	Journal Name, Title, Authors, Year, Volume, Issue, DOI/URL	PDF of Published Article
National Journal Publication	Journal Name, Title, Authors, Year, Volume, Issue, DOI/URL	PDF of Published Article	
Conference Proceeding	Conference Name, Title, Authors, Year	PDF of Proceeding Paper	
Kekayaan Intelektual	Patent	Patent Title, Inventors, Application Number, Filing Date	Patent Application Document
Copyright	Work Title, Authors, Registration Number, Creation Date	Copyright Certificate	
Produk/Prototipe	Drug Compound Prototype	Prototype Name, Description, Technology Readiness Level (TKT)	Technical Report, Photos/Videos
Buku	Reference Book	Book Title, Authors, Publisher, ISBN	Book Cover, Table of Contents, Sample Chapter

Financial Reporting

In addition to research outputs, financial reporting is a mandatory component. Researchers are required to submit a Statement of Expenditure Responsibility ("Surat Pertanggungjawaban Belanja" - SPTB).[2]

Workflow for Submitting the SPTB

Navigate to the Financial Reporting Section

Input Details of Expenditures

Click 'Simpan' (Save)

Click 'Cetak' (Print) to Download the SPTB PDF

Upload the Signed SPTB

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Caption: Workflow for the submission of the Statement of Expenditure Responsibility (SPTB).

Key Considerations for Successful Reporting

- Adherence to Templates: Always download and use the latest templates provided on the BIMA platform for the substance of your report. Do not modify the structure of these templates.[2]

- Completeness of Data: Ensure all required fields for each research output are filled in accurately and completely.

- Document Uploads: All supporting documents must be in the specified format (usually PDF) and clearly legible.

- Deadlines: Be mindful of the reporting deadlines set by Kemdikbudristek. Late submissions may impact the evaluation of your project.

By following these application notes and protocols, researchers can effectively report their research outputs on the BIMA platform, ensuring compliance and facilitating a smooth evaluation process.

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